

proper handling and storage of SP4206 compound

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Compound of Interest

Compound Name: ST4206

Cat. No.: B15569156

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Application Notes and Protocols for SP4206

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the proper handling, storage, and utilization of SP4206, a potent small-molecule inhibitor of the Interleukin-2 (IL-2) and Interleukin-2 receptor alpha (IL-2R α) protein-protein interaction (PPI). Adherence to these protocols is crucial for ensuring the compound's integrity and obtaining reproducible experimental results.

Compound Information

- Compound Name: SP4206
- Mechanism of Action: SP4206 is an experimental drug that functions as a protein-protein interaction inhibitor.^[1] It binds with high affinity to IL-2, effectively blocking its interaction with the IL-2 receptor α -subunit (IL-2R α).^{[1][2]} This disruption of the IL-2/IL-2R α interaction is the basis of its potential therapeutic applications in conditions such as autoimmune diseases and asthma.^{[1][3]}

- Molecular Formula: $C_{30}H_{37}Cl_2N_7O_6$ [\[3\]](#)
- CAS Number: 515846-21-6[\[4\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for SP4206.

Table 1: Binding Affinity

Interacting Molecules	Binding Affinity (Kd)	Reference
SP4206 / IL-2	~70 nM	[1]
IL-2 / IL-2R α	~10 nM	[1]

Table 2: In Vitro Potency (EC₅₀)

Compound/Variant EC ₅₀ (nM) Reference :--- :--- [4] SP4206 (WT IL-2) 68.8
SP4206 (IL-2 variant K35L/M39V) 80.1 SP4206 (IL-2 variant P65A) 117.0 SP4206 (IL-2 variant V69A) 10.4

Handling and Storage

Proper handling and storage of SP4206 are critical to maintain its stability and ensure the validity of experimental outcomes.

3.1. Safety Precautions

While specific toxicology data for SP4206 is not extensively detailed in the provided search results, general laboratory safety precautions for handling chemical compounds should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling SP4206.[\[5\]](#)[\[6\]](#)
- Ventilation: Handle the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols.[\[5\]](#)[\[6\]](#)

- Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[7\]](#)
[\[8\]](#)
- Disposal: Dispose of waste in accordance with local regulations.[\[6\]](#)

3.2. Storage Conditions

Table 3: Storage of Solid SP4206

Storage Temperature	Duration
-20°C	3 years [9] [10]
4°C	2 years [9]

Table 4: Storage of SP4206 Solutions

Storage Temperature	Duration	Notes
-80°C	6 months [4] [9]	Recommended for long-term storage of stock solutions.
-20°C	1 month [4] [9]	Suitable for short-term storage of stock solutions.

General Recommendations:

- Upon receipt, SP4206 powder is typically shipped at room temperature and is stable for a short period.[\[11\]](#) For long-term storage, refer to the conditions in Table 3.
- It is highly recommended to prepare working solutions fresh for each experiment.[\[9\]](#)
- Avoid repeated freeze-thaw cycles of stock solutions.[\[11\]](#) Aliquoting the stock solution into single-use volumes is advised.[\[11\]](#)

Solubility and Solution Preparation

4.1. In Vitro Stock Solution Preparation

For in vitro experiments, SP4206 can be dissolved in DMSO to prepare a stock solution.[9]

Protocol:

- To prepare a 10 mM stock solution, dissolve the appropriate mass of SP4206 in DMSO.
- If the compound does not dissolve completely, ultrasonic treatment may be used to aid dissolution.[9]
- If precipitation is observed, gentle heating and/or sonication can be applied.[4][9]

4.2. In Vivo Formulation

For in vivo studies, specific solvent formulations are required.

Table 5: In Vivo Formulations

Protocol	Solvents	Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (3.14 mM)[4]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.08 mg/mL (3.14 mM)[4]
3	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (3.14 mM)[4]

Experimental Protocols

The following are general protocols for common assays involving SP4206. Researchers should optimize these protocols for their specific experimental systems.

5.1. Competitive ELISA for IL-2/IL-2R α Inhibition

This assay measures the ability of SP4206 to inhibit the binding of IL-2 to immobilized IL-2R α .
[12][13]

Methodology:

- Plate Coating: Coat a 96-well microtiter plate with streptavidin.[12]
- Receptor Immobilization: Add biotinylated IL-2R α to the wells to bind to the streptavidin.[12]
- Competitive Binding: Add a constant concentration of IL-2 and serial dilutions of SP4206 to the wells. Incubate to allow for competition for binding to the immobilized IL-2R α . [12]
- Washing: Wash the plate to remove unbound reagents.[2]
- Detection: Add a labeled secondary antibody that detects IL-2, followed by a substrate to generate a measurable signal. The signal intensity will be inversely proportional to the concentration of SP4206.[14]

5.2. Cell-Based T-Cell Proliferation Assay

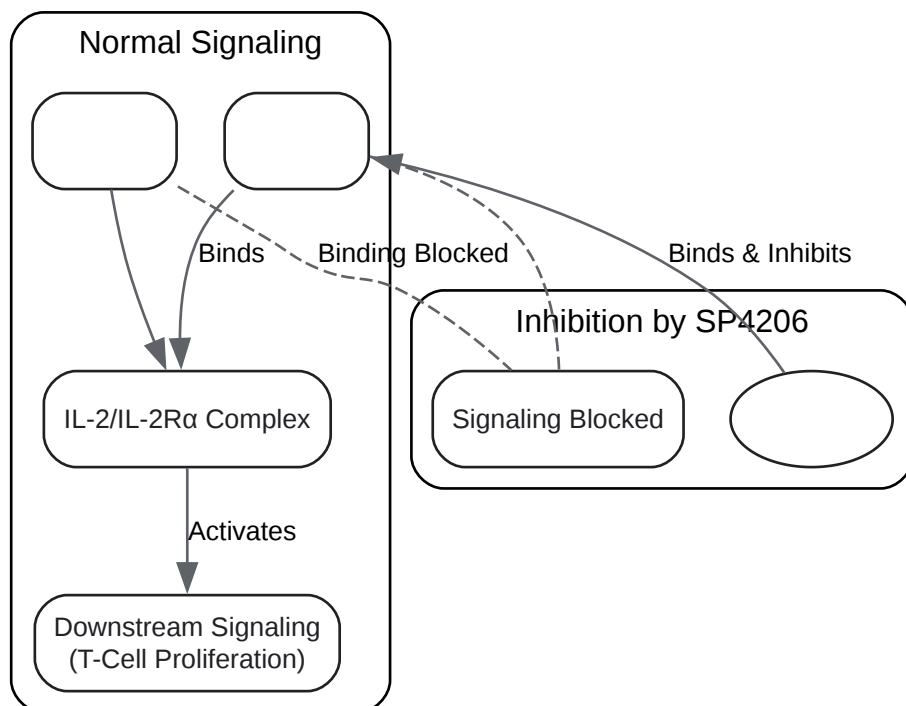
This assay assesses the functional effect of SP4206 on IL-2-dependent T-cell proliferation.[1][14]

Methodology:

- Cell Culture: Culture an IL-2-dependent T-cell line (e.g., CTLL-2) under standard conditions. [1]
- Assay Setup: Seed the cells in a 96-well plate.[14]
- Treatment: Add serial dilutions of SP4206 to the wells, followed by a sub-maximal concentration of IL-2 to stimulate proliferation.[14]
- Incubation: Incubate the plate for 48-72 hours.[14]
- Proliferation Measurement: Quantify cell proliferation using a standard method, such as an MTT assay or CellTiter-Glo®.[1][2]
- Data Analysis: Normalize the data to controls and fit to a dose-response curve to determine the IC₅₀ value of SP4206.[1]

Visualizations

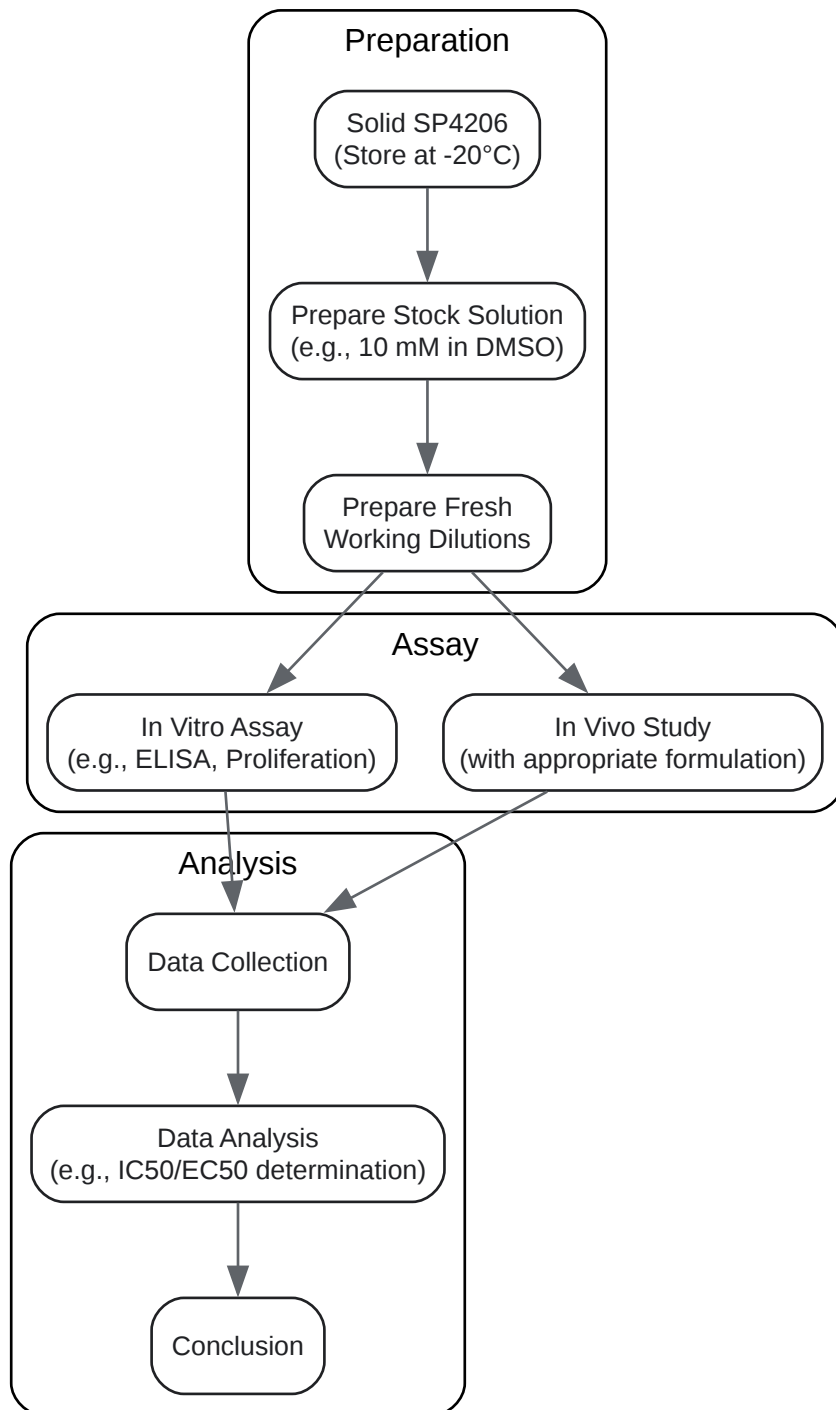
SP4206 Mechanism of Action



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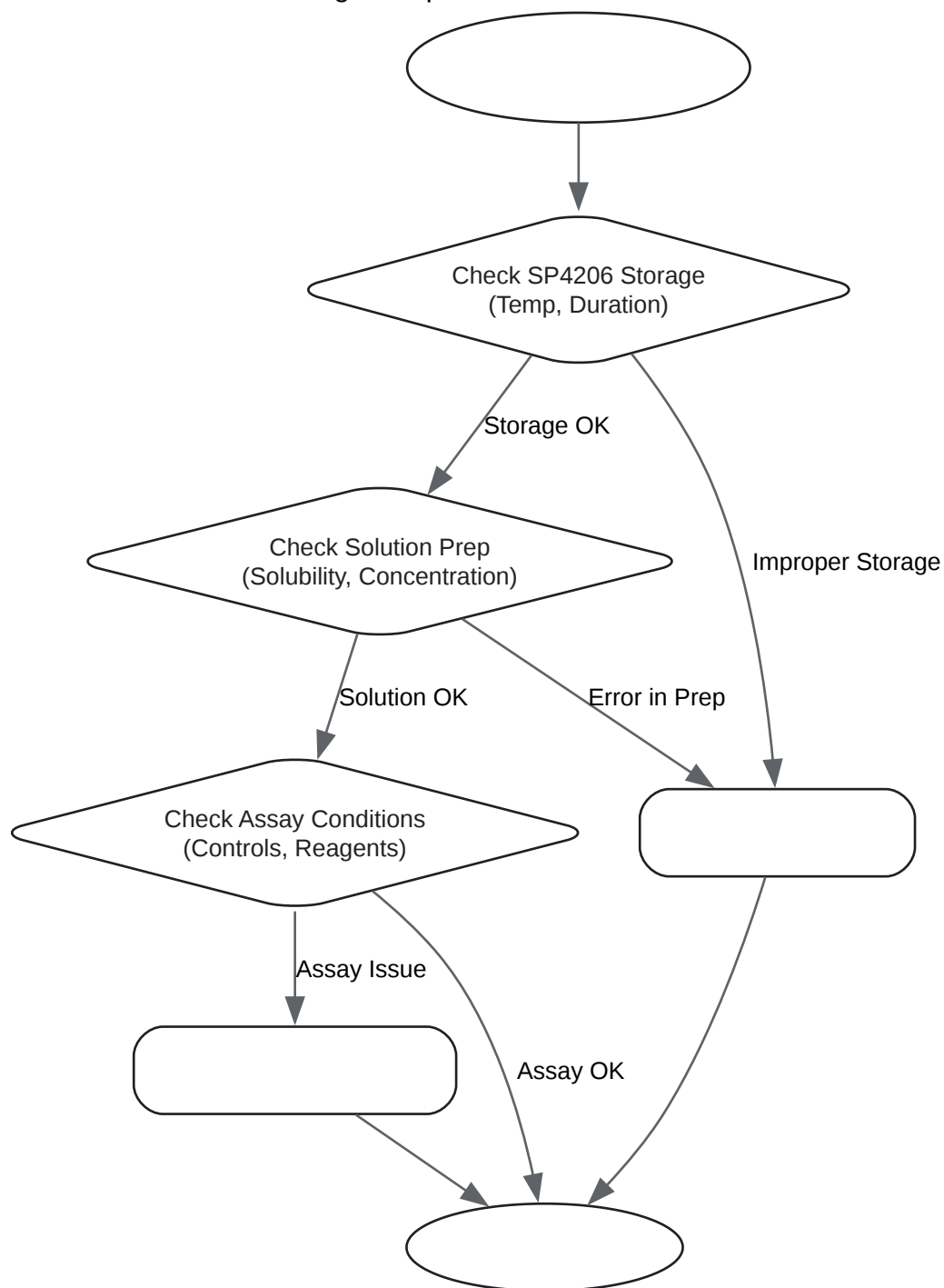
Caption: Mechanism of SP4206 action on the IL-2 signaling pathway.

General Experimental Workflow for SP4206

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Caption: A generalized workflow for experiments involving SP4206.

Troubleshooting Unexpected Results with SP4206

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Caption: A logical workflow for troubleshooting experiments with SP4206.

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